

Application Note: High-Efficiency Fabrication of BDT-Based Polymer Solar Cells

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Compound of Interest

Compound Name: 2,5,8-
Tris(trimethylstannyl)benzo[1,2-b
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Abstract

Benzodithiophene (BDT) derivatives have established themselves as the premier donor units in organic photovoltaics (OPV), driving single-junction power conversion efficiencies (PCE) beyond 19%. This guide details the application of two flagship BDT-based polymers—PM6 (PBDB-T-2F) and D18—in combination with non-fullerene acceptors (NFAs) like Y6. We provide a rigorous, field-validated protocol for fabricating inverted architecture devices, emphasizing morphology control via solvent additives and thermal management.

Material Selection & Design Logic

Why BDT-Based Polymers?

The BDT unit is a rigid, planar fused-ring structure that facilitates strong

-

stacking, essential for high hole mobility (

).

- 2D-Conjugation (Side-Chain Engineering): Unlike early polymers with simple alkyl chains, modern BDT polymers (e.g., PM6) feature alkyl-thienyl side chains. This "two-dimensional" conjugation expands the absorption cross-section and deepens the HOMO level, enhancing the Open-Circuit Voltage ().
- Fluorination: The addition of fluorine atoms (as seen in PM6 vs. PBDB-T) pulls electron density away from the backbone, further lowering the HOMO level and reducing energy loss during charge separation.

The "Hero" Donors

Polymer	Full Name	Key Feature	Best Paired Acceptor	Typical PCE
PM6	PBDB-T-2F	Fluorinated, broad absorption, excellent miscibility.	Y6, L8-BO	17% - 19%
D18	(Proprietary DTBT copolymer)	High molecular weight, extremely high hole mobility.	Y6, N3	>18%

Scientific Mechanism: Charge Generation in BHJ

The Bulk Heterojunction (BHJ) relies on a bicontinuous interpenetrating network of Donor (BDT polymer) and Acceptor (NFA). The efficiency depends on minimizing the domain size (10–20 nm) to match the exciton diffusion length.



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Figure 1: The fundamental photophysical pathway in BDT-based BHJ solar cells. Efficient dissociation requires domain sizes smaller than the exciton diffusion length (~10-20 nm).

Experimental Protocol: Inverted Device Fabrication

Architecture: ITO / ZnO (30 nm) / Active Layer (100 nm) / MoO

(10 nm) / Ag (100 nm)

Reagents & Preparation

- Solvent: Chloroform (CF) (Anhydrous, >99.8%).
- Additives: 1-Chloronaphthalene (CN) or 1,8-Diiodooctane (DIO).
- Environment: Nitrogen-filled glovebox (
ppm,
ppm).

Step-by-Step Workflow

Step 1: Substrate Preparation (Critical)

- Scrub: ITO glass with detergent (Alconox) and deionized water.
- Sonicate: 15 min each in Deionized Water
Acetone
Isopropanol.
- Activation: UV-Ozone treat for 20 minutes to increase work function and wettability.

Step 2: Electron Transport Layer (ZnO)

- Dissolve Zinc Acetate Dihydrate (110 mg) and Ethanolamine (30
L) in 2-Methoxyethanol (1 mL). Stir overnight.
- Spin-coat at 4000 rpm for 30s onto ITO.

- Anneal: 200°C for 60 mins in air. Transfer to glovebox immediately.

Step 3: Active Layer Deposition (The "Art")

Note: BDT polymers aggregate easily. Solution temperature is a control variable.

Parameter	PM6 : Y6 System	D18 : Y6 System
D:A Ratio	1 : 1.2	1 : 1.6
Concentration	16 mg/mL (total)	14 mg/mL (total)
Solvent	Chloroform (CF)	Chloroform (CF)
Additive	0.5% CN (v/v)	0.5% CN (v/v)
Stirring	50°C for 2 hours	50°C for 2 hours
Spin Speed	3000 rpm (30s)	2500 rpm (30s)
Annealing	100°C for 10 min	110°C for 10 min

Protocol:

- Pre-heat the solution and the pipette tip to 50°C to prevent premature aggregation of the BDT polymer.

- Dispense 30

L of solution dynamically (while substrate is spinning) or statically (wait 3s, then spin) depending on wettability.

- Self-Validation Check: The film should appear smooth with a metallic purple/blue reflection. If the film is cloudy/grey, large aggregates have formed (solution was too cold or solvent evaporated too slowly).

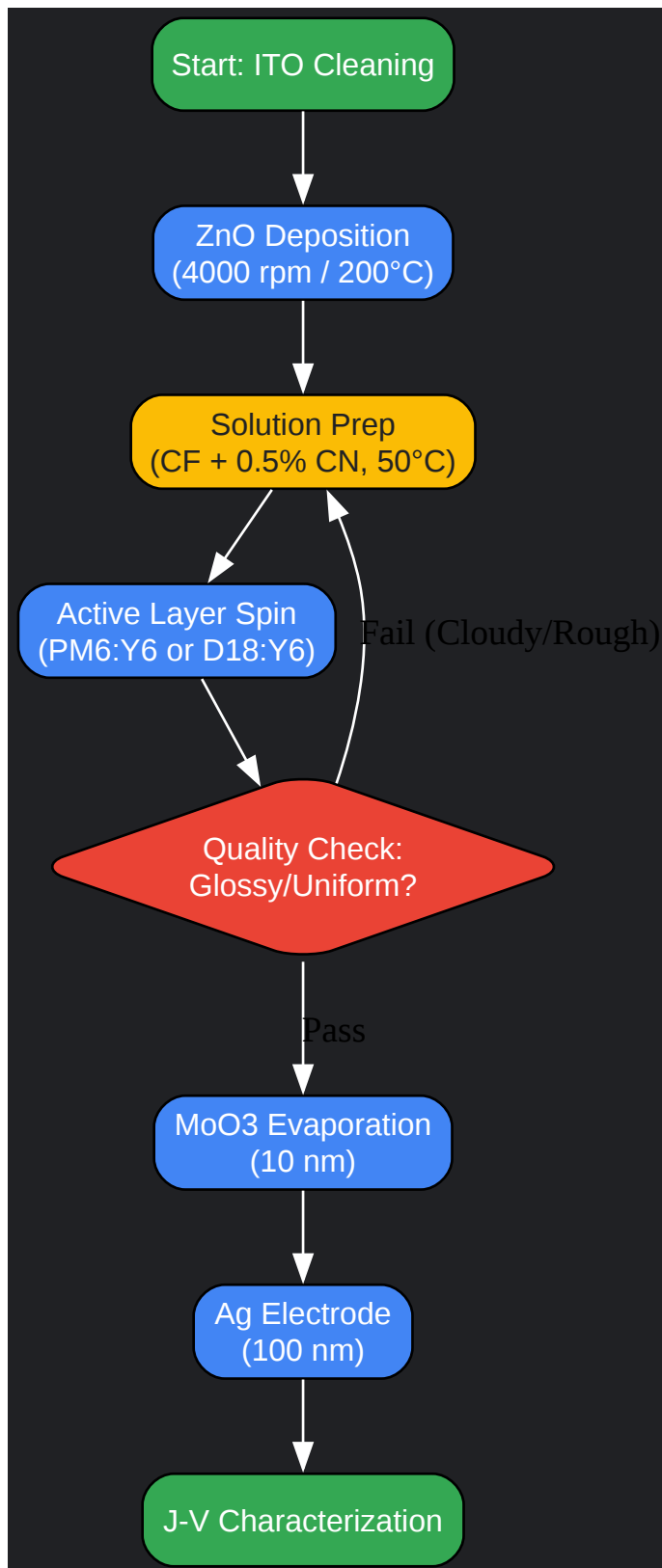
Step 4: Hole Transport & Electrode

- Evaporate MoO

(10 nm) at

mbar (Rate: 0.2 Å/s).

- Evaporate Ag (100 nm) through a shadow mask (Rate: >1.0 Å/s).



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Figure 2: Step-by-step fabrication workflow for inverted BDT-based polymer solar cells. The quality check after active layer deposition is the critical control point.

Troubleshooting & Optimization

Morphology Control

The BDT polymer must form a fibrillar network.

- Problem: Low Fill Factor ($FF < 70\%$).
- Cause: Domains are too large (over-aggregation) or too mixed (no phase separation).
- Solution:
 - If domains are too large: Increase Spin Speed or reduce additive concentration.
 - If domains are too small: Use Solvent Vapor Annealing (SVA).^[1] Place the wet film in a petri dish with 20

L of Chloroform for 60s before thermal annealing. This allows the BDT chains to reorganize into ordered structures.

Thickness Validation

Optimal thickness is 100–110 nm.

- Protocol: Use AFM (Atomic Force Microscopy) scratch test.
- Observation: If

is low ($< 24 \text{ mA/cm}$

), the film may be too thin (insufficient absorption). If

drops drastically, the film may be too thick (charge recombination).

References

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